

# A Technical Guide to the Physical Properties of Anhydrous Cerium(III) Chloride

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## Compound of Interest

Compound Name: Cerium(III) Chloride, Anhydrous

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## Abstract

Anhydrous cerium(III) chloride ( $\text{CeCl}_3$ ) is a hygroscopic, white crystalline solid that serves as a pivotal precursor in the synthesis of other cerium compounds and as a Lewis acid catalyst in organic chemistry. A thorough understanding of its physical properties is essential for its effective handling, storage, and application in research and development, particularly in fields requiring stringent anhydrous conditions such as organometallic synthesis. This guide provides a consolidated overview of the core physical characteristics of anhydrous  $\text{CeCl}_3$ , details the experimental protocols for their determination, and presents logical workflows for its preparation and analysis.

## Core Physical and Chemical Properties

Anhydrous cerium(III) chloride is characterized by its distinct thermal, structural, and magnetic properties. These quantitative parameters are crucial for predicting its behavior in various chemical environments.

## General and Thermal Properties

The general physical and thermal data for anhydrous  $\text{CeCl}_3$  are summarized below. It is a high-melting, high-boiling point salt, reflecting the stability of its ionic lattice.

Property	Value	Units
Molecular Formula	CeCl <sub>3</sub>	-
Molar Mass	246.48	g/mol [1]
Appearance	Fine white powder, hygroscopic	-[1][2]
Density	3.97	g/cm <sup>3</sup> at 25 °C[1][3]
Melting Point	817 - 848	°C[1][2][4][5][6][7][8]
Boiling Point	1727	°C[1][2][4][5][6]

## Solubility and Magnetic Properties

Anhydrous CeCl<sub>3</sub> is soluble in several polar organic solvents and water, although dissolution in water leads to the formation of hydrates.[1] Its paramagnetism is a key characteristic derived from the electron configuration of the Ce<sup>3+</sup> ion.

Property	Value / Description	Units / Conditions
Solubility	Soluble in water, ethanol, and acetone.[1][4][5][6]	-
Magnetic Susceptibility ( $\chi$ )	+2490.0 x 10 <sup>-6</sup>	cm <sup>3</sup> /mol[1][9]

## Crystallographic Data

The crystal structure of anhydrous cerium(III) chloride is a key determinant of its physical properties. It adopts a hexagonal system, consistent with the UCl<sub>3</sub> prototype.

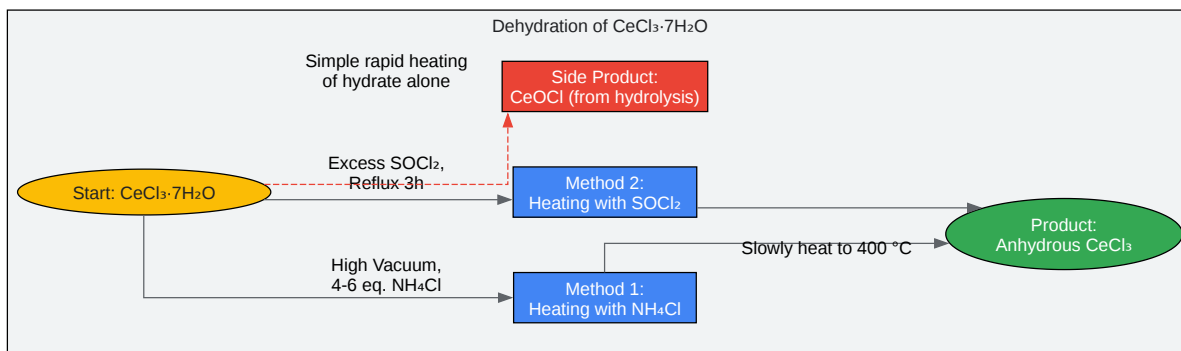
Parameter	Value
Crystal System	Hexagonal[1][5]
Space Group	P6 <sub>3</sub> /m (No. 176)[1][5]
Coordination Geometry	Tricapped trigonal prismatic (nine-coordinate)[1]
Lattice Constants	a = 0.745 nm, c = 0.431 nm
Formula Units (Z)	2

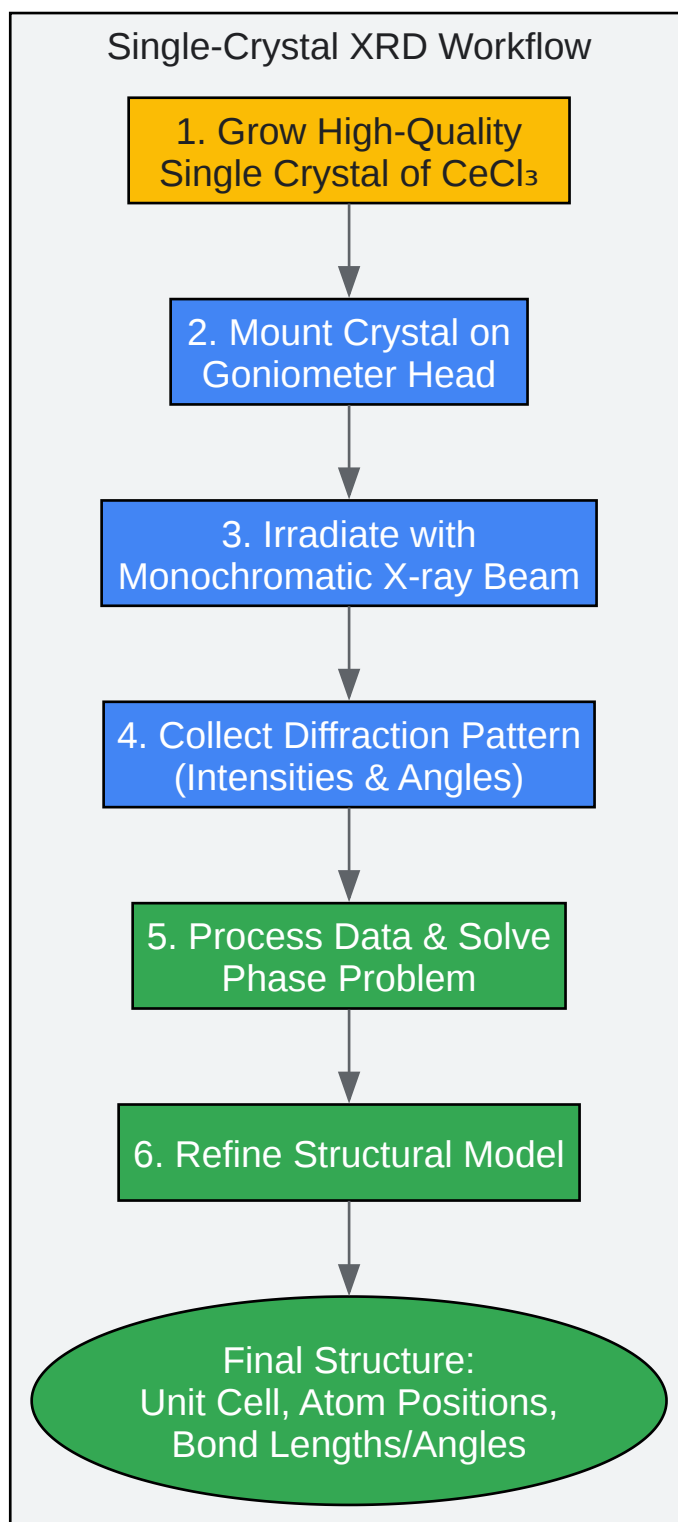
## Experimental Protocols

Accurate determination of the physical properties of anhydrous CeCl<sub>3</sub> requires specific and controlled experimental procedures. Due to its highly hygroscopic nature, all manipulations should be performed under an inert atmosphere (e.g., in a glovebox).

### Preparation of Anhydrous Cerium(III) Chloride

The primary challenge in working with cerium(III) chloride is ensuring its anhydrous state, as the commercially available heptahydrate (CeCl<sub>3</sub>·7H<sub>2</sub>O) is not suitable for many applications in organic synthesis. Simple heating of the hydrate can lead to hydrolysis, forming cerium oxychloride (CeOCl).[1] The following diagram and protocol describe a reliable method for dehydration.





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